

Technical Guide: Purity and Assay of 2-(Benzyloxy)ethanamine Hydrochloride

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Compound of Interest

Compound Name: 2-(Benzyloxy)ethanamine
hydrochloride

Cat. No.: B051211

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the purity and assay methods for **2-(Benzyloxy)ethanamine hydrochloride** (CAS No. 10578-75-3). This compound is a valuable building block in organic synthesis and drug discovery. Ensuring its purity and accurately determining its potency are critical for reliable and reproducible research and development.

Compound Profile

Property	Value
Chemical Name	2-(Benzyloxy)ethanamine hydrochloride
Synonyms	2-Aminoethyl benzyl ether hydrochloride, 2-(Phenylmethoxy)ethanamine hydrochloride
Molecular Formula	C ₉ H ₁₄ ClNO
Molecular Weight	187.67 g/mol
Appearance	White to off-white solid
Melting Point	Approximately 142°C

Purity and Impurity Profile

Commercial grades of **2-(Benzyloxy)ethanamine hydrochloride** typically exhibit a purity of 97% or higher. High-purity grades for specialized applications can exceed 99%.

Table 1: Summary of Quantitative Purity Data

Purity Specification	Analytical Method(s)	Typical Range	Reference
Purity	Gas Chromatography (GC)	>98.0%	
Assay	Non-aqueous Titration	>98.0%	
Purity	Not specified	97%	[1][2]
Purity	Not specified	99%	[3]

Potential Impurities:

While specific impurity profiles are often proprietary, potential impurities can be inferred from the likely synthetic route (Williamson ether synthesis followed by amine formation and salt formation). These may include:

- Starting Materials: Benzyl chloride, 2-aminoethanol.
- By-products: Dibenzyl ether, N-benzylated by-products.
- Residual Solvents: Solvents used during synthesis and purification (e.g., toluene, ethers, alcohols).

Analytical Methods and Experimental Protocols

Accurate determination of purity and assay requires robust analytical methods. The most common techniques are Gas Chromatography (GC) for purity and separation of volatile impurities, and non-aqueous titration for the assay of the amine hydrochloride salt. Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for structural confirmation and can also be used for quantitative analysis.

Gas Chromatography (GC) for Purity Assessment

GC is employed to separate and quantify the main component from volatile impurities. The analysis is typically performed on the free base form of the compound.

Experimental Protocol: Gas Chromatography

- Sample Preparation:
 - Accurately weigh approximately 50 mg of **2-(Benzyloxy)ethanamine hydrochloride** into a vial.
 - Add 1 mL of a suitable organic solvent (e.g., methanol, dichloromethane).
 - Add a small amount of a base (e.g., 1N NaOH) to neutralize the hydrochloride and liberate the free amine.
 - Vortex to dissolve.
 - Optionally, an internal standard can be added for more precise quantification.
- GC Conditions (Representative):
 - Column: A non-polar or medium-polarity capillary column, such as a DB-5 or HP-5 (5% phenyl methylpolysiloxane), is suitable for separating benzyl alcohol and related compounds.[\[4\]](#)
 - Injector Temperature: 250°C.
 - Detector (FID) Temperature: 300°C.[\[4\]](#)
 - Carrier Gas: Nitrogen or Helium.
 - Oven Temperature Program:
 - Initial temperature: 100°C, hold for 1 minute.
 - Ramp: 15°C/minute to 180°C, hold for 2 minutes.

- Ramp: 30°C/minute to 280°C, hold for 9 minutes.[4]
- Injection Volume: 1 µL.
- Split Ratio: 50:1.
- Data Analysis:
 - The purity is calculated based on the area percent of the main peak relative to the total area of all peaks detected.

Non-Aqueous Titration for Assay

This method determines the amount of the amine hydrochloride salt by titrating the basic amine functionality with a strong acid in a non-aqueous solvent.

Experimental Protocol: Non-Aqueous Titration

- Reagents:
 - Titrant: 0.1 M Perchloric acid in glacial acetic acid.
 - Solvent: Glacial acetic acid.
 - Indicator: Crystal violet, or potentiometric endpoint detection.
- Procedure:
 - Accurately weigh approximately 150 mg of **2-(Benzyloxy)ethanamine hydrochloride**.
 - Dissolve the sample in 50 mL of glacial acetic acid.
 - If using an indicator, add 2-3 drops of crystal violet solution.
 - Titrate with 0.1 M perchloric acid until the endpoint is reached. The color change for crystal violet is typically from violet to blue-green.
 - For potentiometric titration, monitor the potential change to determine the equivalence point.

- Calculation:
 - The assay is calculated based on the volume of titrant consumed, its molarity, and the molecular weight of the analyte.

¹H-NMR for Structural Confirmation and Purity

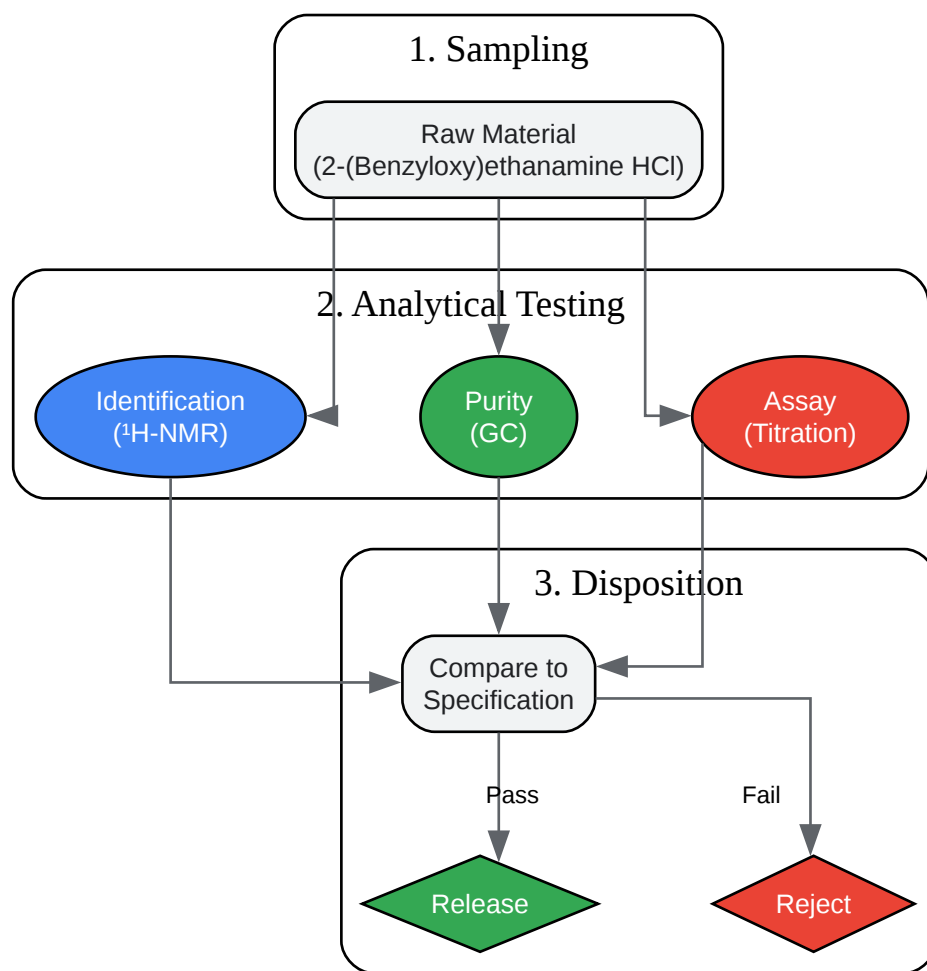
¹H-NMR provides detailed structural information and can be used to confirm the identity of the compound and assess its purity against a known standard.

¹H-NMR Data (400 MHz, DMSO-d₆):[\[1\]](#)[\[5\]](#)

- δ 8.01 (bs, 3H): Protons of the amine hydrochloride (-NH₃⁺).
- δ 7.35-7.36 (m, 5H): Protons of the phenyl group.
- δ 4.54 (s, 2H): Methylene protons of the benzyl group (-O-CH₂-Ph).
- δ 3.63 (t, J = 5.60 Hz, 2H): Methylene protons adjacent to the oxygen (-O-CH₂-CH₂-).
- δ 3.01 (t, J = 5.20 Hz, 2H): Methylene protons adjacent to the nitrogen (-CH₂-NH₃⁺).

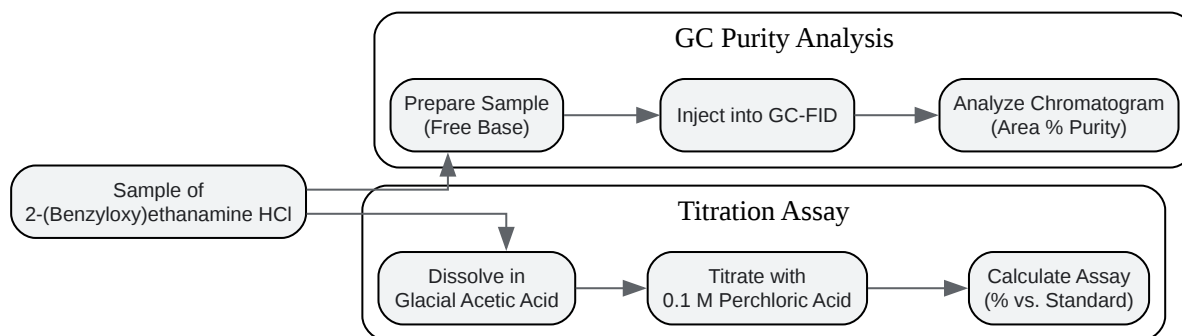
Visualized Workflows

The following diagrams illustrate the logical flow of the quality control process and the analytical workflows.



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Caption: Quality Control Workflow for 2-(Benzyloxy)ethanamine HCl.



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Caption: Workflow for GC Purity and Titration Assay.

This guide provides a foundational understanding of the purity and assay of **2-(Benzyloxy)ethanamine hydrochloride**. For cGMP applications or use in human drug products, method validation and adherence to relevant pharmacopeial standards are required.

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